

# An In-depth Technical Guide to TMPyP4 Tosylate: Solubility and Stability

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## Compound of Interest

Compound Name: *TMPyP4 tosylate*

Cat. No.: *B15603918*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **TMPyP4 tosylate**, a widely studied G-quadruplex stabilizer and telomerase inhibitor. The information herein is intended to support researchers, scientists, and drug development professionals in the effective use of this compound in a laboratory setting.

## Core Properties of TMPyP4 Tosylate

Property	Value
Chemical Name	5,10,15,20-Tetrakis(1-methylpyridinium-4-yl)porphyrin tetra(p-toluenesulfonate)
Synonyms	TMP-1363, TMPyP4 4-methylbenzenesulfonate
CAS Number	36951-72-1
Molecular Formula	C <sub>72</sub> H <sub>66</sub> N <sub>8</sub> O <sub>12</sub> S <sub>4</sub>
Molecular Weight	1363.6 g/mol
Appearance	Dark red to dark purple crystalline solid

## Solubility Data

**TMPyP4 tosylate** exhibits solubility in a range of aqueous and organic solvents. The following table summarizes key solubility data for common laboratory solvents.

Solvent	Concentration	Remarks
Water	up to 100 mM	<a href="#">[1]</a>
Water	68.18 mg/mL (50 mM)	<a href="#">[2]</a>
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	<a href="#">[3]</a> <a href="#">[4]</a>
PBS	7.14 mg/mL (5.24 mM)	May require sonication and warming to 60°C to achieve clear solution. <a href="#">[5]</a>
In vivo formulation 1	≥ 1 mg/mL (0.73 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. <a href="#">[5]</a>
In vivo formulation 2	≥ 1 mg/mL (0.73 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline). <a href="#">[5]</a>

## Stability Profile

The stability of **TMPyP4 tosylate** is crucial for its handling, storage, and experimental application. The compound's stability is influenced by factors such as temperature, light, and pH.

Condition	Stability	Storage Recommendation
Solid (Crystalline)	Stable for $\geq 4$ years at $-20^{\circ}\text{C}$ . [3][4]	Store at $-20^{\circ}\text{C}$ in a dark, desiccated environment.[1] Can be shipped at room temperature.
Stock Solutions (in solvent)	Up to 1 year at $-80^{\circ}\text{C}$ ; 1 month at $-20^{\circ}\text{C}$ . [6]	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Solutions	Not recommended for storage for more than one day. [3][4]	Prepare fresh for each experiment.
Light Sensitivity	Reported to be light-sensitive. [1]	Store in the dark.

## Experimental Protocols

Detailed methodologies are critical for reproducible research. The following are standard protocols that can be adapted for determining the solubility and stability of **TMPyP4 tosylate**.

### Protocol 1: Determination of Aqueous Solubility via the Shake-Flask Method

This protocol is a widely accepted method for determining the thermodynamic solubility of a compound.

- Preparation of Saturated Solution:
  - Add an excess amount of **TMPyP4 tosylate** crystalline solid to a known volume of the desired aqueous solvent (e.g., purified water, PBS pH 7.2) in a glass flask. The presence of undissolved solid is essential.
  - Seal the flask and agitate it at a constant temperature (e.g.,  $25^{\circ}\text{C}$  or  $37^{\circ}\text{C}$ ) using a shaker bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:

- After the incubation period, allow the suspension to settle.
- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred.
- Filter the aliquot through a 0.22  $\mu\text{m}$  filter to remove any remaining undissolved solid.
- Concentration Analysis:
  - Quantify the concentration of **TMPyP4 tosylate** in the filtrate using a validated analytical method, such as UV-Vis spectrophotometry (measuring absorbance at its  $\lambda_{\text{max}}$ , ~423 nm) or High-Performance Liquid Chromatography (HPLC).
  - Prepare a standard curve with known concentrations of **TMPyP4 tosylate** to accurately determine the concentration of the saturated solution.
- Data Reporting:
  - The determined concentration represents the solubility of **TMPyP4 tosylate** in the tested solvent at the specified temperature.

## Protocol 2: Assessment of Photostability (Adapted from ICH Q1B Guidelines)

This protocol provides a framework for evaluating the stability of **TMPyP4 tosylate** upon exposure to light.

- Sample Preparation:
  - Prepare solutions of **TMPyP4 tosylate** in a relevant solvent (e.g., water or PBS) at a known concentration.
  - Prepare a solid sample by spreading a thin layer of the crystalline powder in a suitable container.
  - For each condition, prepare a corresponding control sample wrapped in aluminum foil to protect it from light.

- Light Exposure:
  - Place the samples in a photostability chamber equipped with a light source that meets ICH Q1B guidelines (e.g., a xenon lamp or a combination of cool white fluorescent and near-UV lamps).[5][7]
  - Expose the samples to a total illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[5]
- Analysis:
  - After the exposure period, analyze both the light-exposed and control samples.
  - For solutions, quantify the remaining **TMPyP4 tosylate** concentration and analyze for the presence of degradation products using a stability-indicating HPLC method.
  - For the solid sample, observe any changes in physical appearance (e.g., color) and assess purity by a suitable analytical method.
- Evaluation:
  - Compare the results from the light-exposed samples to the dark controls to determine the extent of photodegradation.

## Protocol 3: Evaluation of pH Stability

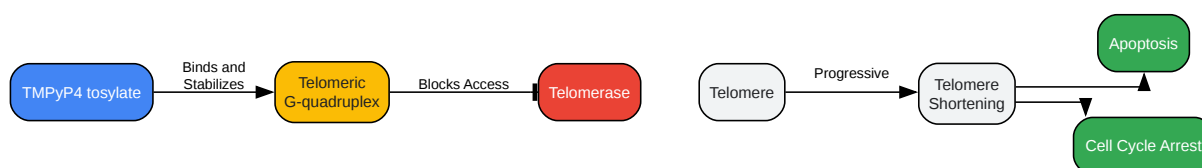
This protocol outlines a general procedure to assess the stability of **TMPyP4 tosylate** across a range of pH values.

- Buffer Preparation:
  - Prepare a series of buffers covering the desired pH range (e.g., pH 2, 4, 7, 9, and 12).
- Sample Incubation:
  - Prepare solutions of **TMPyP4 tosylate** in each buffer at a specific concentration.
  - Incubate these solutions at a constant temperature (e.g., 37°C).

- Time-Point Analysis:
  - At various time points (e.g., 0, 2, 4, 8, 24, and 48 hours), withdraw an aliquot from each solution.
  - Immediately analyze the aliquots by a stability-indicating HPLC method to determine the concentration of **TMPyP4 tosylate** remaining.
- Data Analysis:
  - Plot the concentration of **TMPyP4 tosylate** as a function of time for each pH.
  - Determine the degradation rate constant and half-life at each pH to characterize the stability profile.

## Signaling Pathways and Experimental Workflows

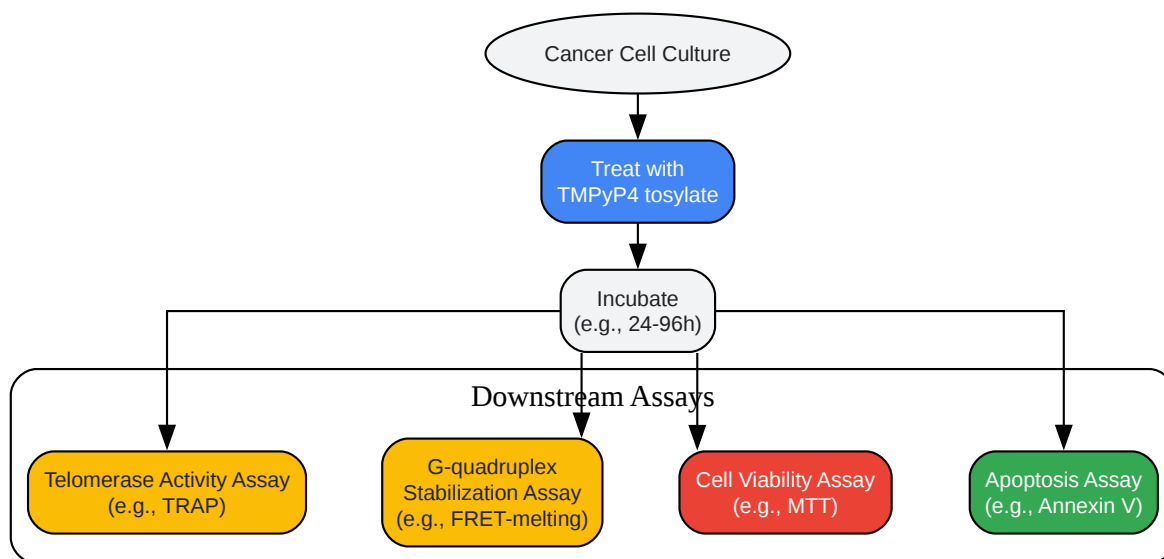
**TMPyP4 tosylate** is primarily known for its role as a telomerase inhibitor through the stabilization of G-quadruplex structures in telomeric DNA. This mechanism can lead to cell cycle arrest and apoptosis in cancer cells.



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### *Mechanism of **TMPyP4 tosylate** as a telomerase inhibitor.*

An experimental workflow to investigate the cellular effects of **TMPyP4 tosylate** as a G-quadruplex stabilizer would typically involve treating cancer cells with the compound and then assessing various cellular and molecular endpoints.



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